

A Technical Guide to the Physicochemical Properties of 4,4'-Difluorobenzil

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Difluorobenzil

Cat. No.: B1266174

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This technical guide provides a concise overview of the experimentally determined and predicted physicochemical properties of **4,4'-Difluorobenzil**, a key intermediate in various synthetic applications. The data presented is intended to support research and development activities where this compound is utilized.

Physicochemical Data

The melting and boiling points are critical parameters for the handling, purification, and reaction setup involving **4,4'-Difluorobenzil**. The following table summarizes the available data for these properties.

Property	Value	Notes
Melting Point	120-122 °C[1][2]	Literature value.
Melting Point	120-124 °C[3]	
Boiling Point	370.2 ± 27.0 °C	Predicted value.[1][2]

Experimental Considerations

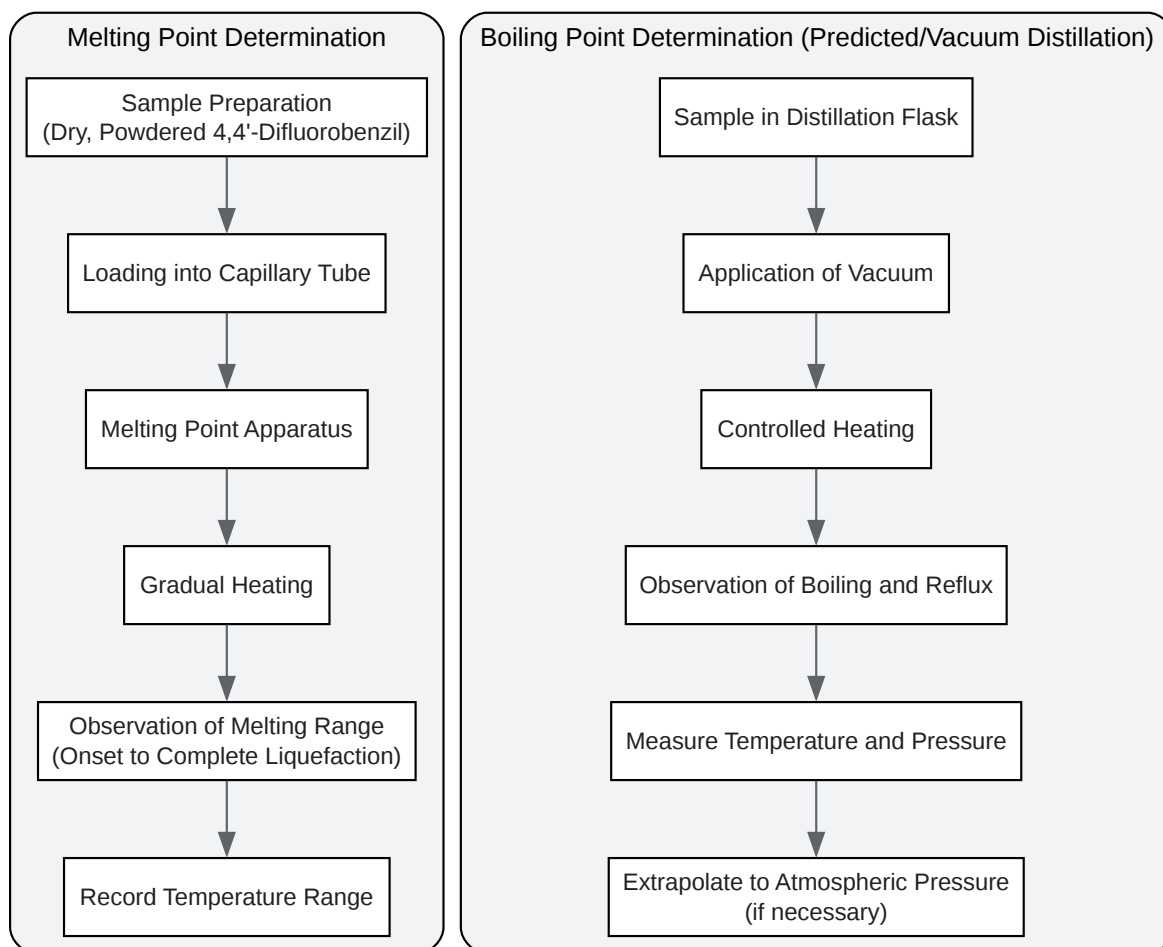
Detailed experimental protocols for the determination of the specific melting and boiling points cited in the literature are not extensively available in the public domain. The provided values

are generally referenced as established literature data or computational predictions.

In a typical laboratory setting, the melting point of a solid compound like **4,4'-Difluorobenzil** would be determined using a melting point apparatus. This involves heating a small sample in a capillary tube and observing the temperature range over which the substance transitions from a solid to a liquid.

The boiling point of a high-boiling compound such as **4,4'-Difluorobenzil** is often determined under reduced pressure (vacuum distillation) to prevent decomposition at high temperatures. The observed boiling point at a specific pressure can then be extrapolated to atmospheric pressure using a nomograph or established equations.

The following diagram illustrates a generalized workflow for the determination of these key physical properties.



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Caption: Generalized workflow for determining the melting and boiling points of a chemical compound.

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References

- 1. 4,4'-DIFLUOROBENZIL | 579-39-5 [chemicalbook.com]
- 2. 4,4'-DIFLUOROBENZIL price,buy 4,4'-DIFLUOROBENZIL - chemicalbook [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
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